

Ciproquazone In Vivo Animal Models: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ciproquazone

Cat. No.: B1211250

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Notice to Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search of scientific literature and drug databases, it has been determined that there is no publicly available information on in vivo animal models for the compound **Ciproquazone**. The initial investigation was significantly confounded by the similarly named, but chemically distinct, fluoroquinolone antibiotic, Ciprofloxacin.

Ciproquazone (CAS RN: 33453-23-5), chemically identified as 1-(cyclopropylmethyl)-6-methoxy-4-phenyl-2(1H)-quinazolinone, appears to be a compound with limited to no published preclinical or clinical research. Our search for in vivo studies, mechanism of action, pharmacokinetic data, and toxicological profiles in animal models yielded no specific results for **Ciproquazone**.

In contrast, Ciprofloxacin is a well-documented antibiotic with extensive research in various animal models.

Due to the complete absence of scientific data for **Ciproquazone** in the public domain, we are unable to provide the requested detailed Application Notes and Protocols, including data tables, experimental methodologies, and signaling pathway diagrams.

We advise researchers interested in this compound to initiate foundational in vitro and in vivo studies to characterize its pharmacological and toxicological properties. Should any data become publicly available, this document will be updated accordingly.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com